

CAS number for Terbium(III) nitrate hexahydrate.

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Compound of Interest

Compound Name: *Terbium(III) nitrate hexahydrate*

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An In-depth Technical Guide to **Terbium(III) Nitrate Hexahydrate** for Researchers and Drug Development Professionals

CAS Number: 13451-19-9

This guide provides a comprehensive overview of **Terbium(III) nitrate hexahydrate**, a versatile lanthanide salt with significant applications in research and drug development. Its unique luminescent properties make it an invaluable tool in various analytical and imaging techniques.

Physicochemical and Safety Data

Terbium(III) nitrate hexahydrate is a white crystalline solid.^{[1][2]} It is highly soluble in water and is an oxidizing agent.^[1] Due to its oxidizing nature, it may intensify fires and can form flammable mixtures when combined with hydrocarbons.^{[1][3]}

Table 1: Physicochemical Properties of **Terbium(III) Nitrate Hexahydrate**

Property	Value	Reference(s)
CAS Number	13451-19-9	[4]
Molecular Formula	Tb(NO ₃) ₃ ·6H ₂ O	[4]
Molecular Weight	453.03 g/mol	[4]
Appearance	White crystals and lumps	[1][5]
Purity	≥99%	[4]
Luminescence	Exhibits characteristic green luminescence	[6]
Major Emission Peak	545 nm (corresponding to the ⁵ D ₄ → ⁷ F ₅ transition)	[7]

Table 2: Safety Information for **Terbium(III) Nitrate Hexahydrate**

Hazard Statement	Code	Reference(s)
May intensify fire; oxidizer	H272	[2]
Causes skin irritation	H315	[2]
Causes serious eye irritation	H319	[2]
May cause respiratory irritation	H335	[2]

Applications in Research and Drug Development

The unique photoluminescent properties of terbium(III) ions, characterized by a large Stokes shift, long luminescence lifetime, and sharp emission bands, make **Terbium(III) nitrate hexahydrate** a valuable precursor and reagent in several advanced applications.

- **Luminescent Probes and Sensors:** Terbium complexes are widely used to develop highly sensitive luminescent probes for detecting various analytes.[8] For instance, a novel sensor utilizing a protein that specifically binds to rare earth elements has been developed to detect terbium in environmental samples.[9] This technology leverages the sensitization of terbium's

luminescence by tryptophan, where light absorbed by the amino acid is transferred to the terbium ion, which then emits its characteristic green light.[9]

- Cellular Imaging: Terbium(III)-doped nanoparticles are employed as contrast agents in cellular imaging.[5][10] For example, silica nanoparticles doped with terbium(III) complexes have been successfully used for imaging cancer cells.[10]
- Drug Discovery and High-Throughput Screening: The long luminescence lifetime of terbium(III) allows for time-resolved fluorescence assays, which are instrumental in drug discovery for minimizing background fluorescence from biological samples.[11] These assays have been designed for monitoring enzyme activity, such as for cyclin-dependent kinase 5 (CDK5), and for DNA hybridization assays.[11][12]
- Precursor for Nanomaterials: **Terbium(III) nitrate hexahydrate** serves as a precursor for synthesizing various nanomaterials, including metal-organic frameworks (MOFs) with luminescent properties for photocatalysis and sensor applications.[5] It is also used in the synthesis of terbium-doped nanoparticles and other lanthanide-based nanocrystals for biomedical applications.[13][14]

Experimental Protocols

General Protocol for a Terbium(III) Luminescence-Based Esterase Activity Assay

This protocol is adapted from a method for a continuous assay of esterase activity based on the sensitization of Tb^{3+} luminescence.[15]

- Preparation of Assay Buffer: Prepare a 2x assay buffer consisting of 10 mM HEPES–NaOH buffer (pH 7.4), 8 mM TbCl_3 , 700 μM TOPO (tri-n-octylphosphine oxide), and 0.2% w/v Triton X-100. Note: **Terbium(III) nitrate hexahydrate** can be used as the terbium source, ensuring the final concentration of Tb^{3+} is 4 mM in the final reaction mixture.
- Sample Preparation: For analyzing unpurified esterases from cell lysates, resuspend the cell pellet in water to a concentration 10 times the original culture volume.
- Reaction Mixture: In a suitable microplate, combine 45 μL of the cell suspension, 5 μL of the ester substrate, and 50 μL of the 2x assay buffer.

- Blank and Calibration: Prepare a blank solution containing the cell suspension, water instead of the substrate, and the assay buffer. A calibration curve can be prepared using known concentrations of the expected carboxylate product.
- Measurement: Immediately measure the luminescence using a fluorometer. The excitation wavelength will depend on the sensitizer used (the carboxylate product of the esterase reaction), and the emission should be monitored at the characteristic peak of terbium at 545 nm.

Synthesis of Ytterbium Hydroxide Nanocrystals (Adaptable for Terbium)

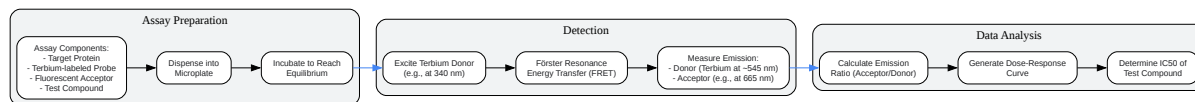
This protocol for the synthesis of $\text{Yb}(\text{OH})_3$ nanocrystals can be adapted for the synthesis of $\text{Tb}(\text{OH})_3$ nanocrystals by substituting the ytterbium precursor with **Terbium(III) nitrate hexahydrate**.^[14]

- Precursor Solution: Prepare a 0.1 M solution of **Terbium(III) nitrate hexahydrate** in oleylamine.
- Hydrothermal Synthesis: Transfer the solution to a Teflon-lined stainless-steel autoclave. Seal the autoclave and heat it to 180 °C for 12 hours.
- Cooling and Washing: After the reaction, allow the autoclave to cool to room temperature. Collect the nanocrystals by centrifugation and wash them multiple times with an ethanol/hexane mixture to remove excess oleylamine and unreacted precursors.
- Drying and Characterization: Dry the resulting nanocrystals under vacuum. The morphology and size of the nanocrystals can be characterized using techniques such as Transmission Electron Microscopy (TEM).

Signaling Pathways and Experimental Workflows

Workflow for a Homogeneous Time-Resolved Fluorescence (HTRF) Assay

This diagram illustrates a generalized workflow for a competitive HTRF assay, a common application for lanthanide-based probes in drug discovery.

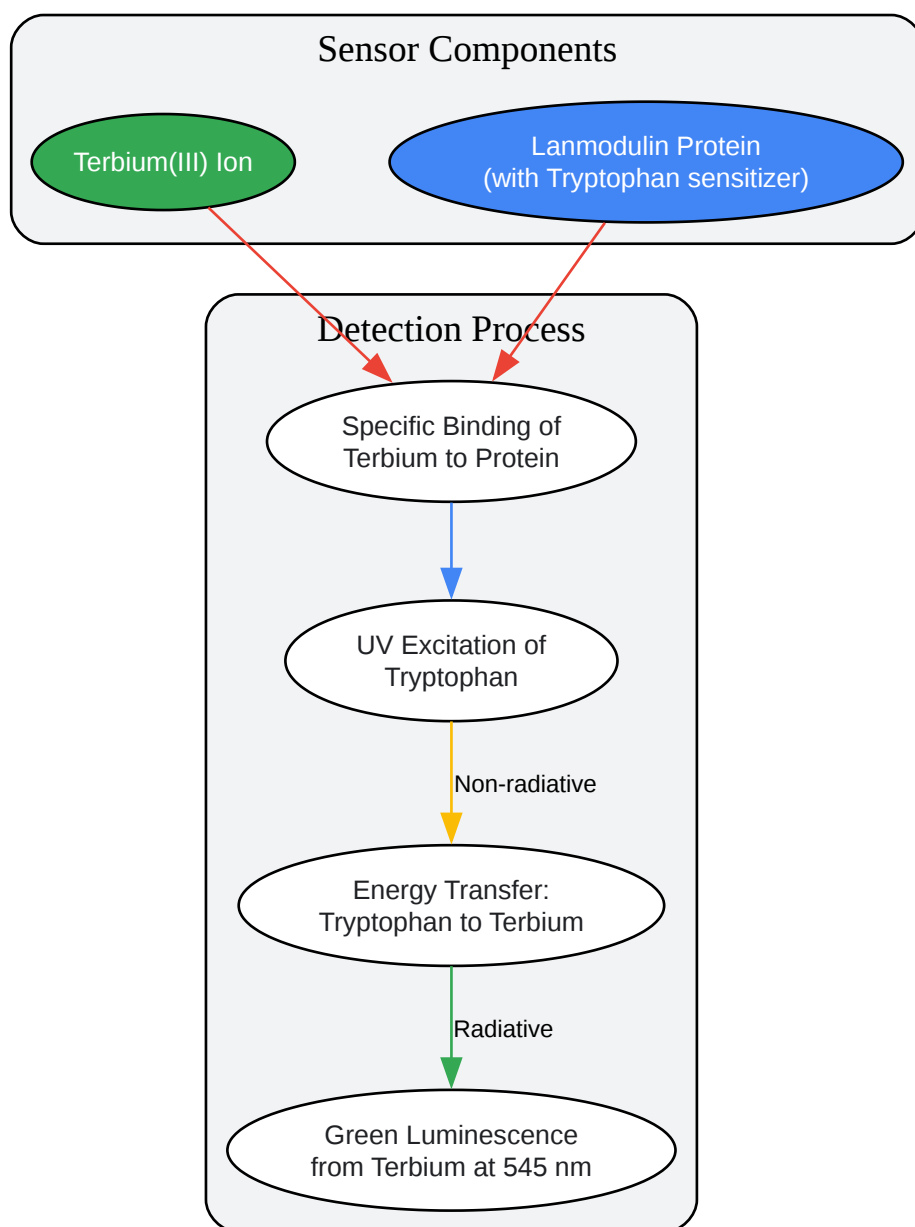


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Caption: Workflow of a competitive HTRF assay using a terbium-based donor.

Logical Relationship in a Protein-Based Terbium Sensor

This diagram illustrates the principle behind a protein-based sensor for terbium detection.



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Caption: Principle of a protein-based luminescent sensor for terbium.

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